

In Vitro Showdown: GSK8175 vs. Sofosbuvir for HCV NS5B Inhibition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK8175

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A Comparative Guide for Researchers in Antiviral Drug Development

In the landscape of antiviral therapeutics for Hepatitis C Virus (HCV), the NS5B RNA-dependent RNA polymerase remains a prime target for drug development. This guide presents an in vitro comparison of two potent inhibitors of this enzyme: **GSK8175**, a non-nucleoside inhibitor, and sofosbuvir, a blockbuster nucleotide analog. This analysis is tailored for researchers, scientists, and drug development professionals, offering a synthesis of available preclinical data to inform further investigation and discovery.

Mechanism of Action: Two distinct approaches to NS5B inhibition

GSK8175 and sofosbuvir employ fundamentally different strategies to halt HCV replication. Sofosbuvir is a prodrug that, once inside the host cell, is metabolized into its active triphosphate form. This active metabolite mimics the natural uridine nucleotide and is incorporated into the nascent viral RNA chain by the NS5B polymerase. Upon incorporation, it acts as a chain terminator, preventing further elongation of the viral genome.^{[1][2][3]}

In contrast, **GSK8175** is a non-nucleoside inhibitor that binds to a distinct allosteric site on the NS5B polymerase.^{[4][5]} This binding induces a conformational change in the enzyme, rendering it inactive and thereby inhibiting viral RNA synthesis. **GSK8175** is a sulfonamide-N-benzoxaborole analog designed for improved pharmacokinetic properties.

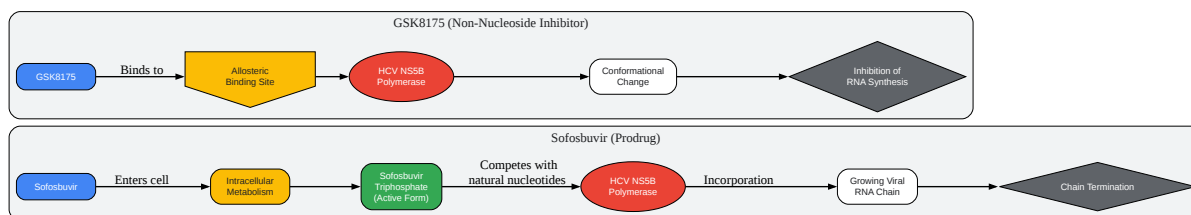
In Vitro Efficacy and Potency

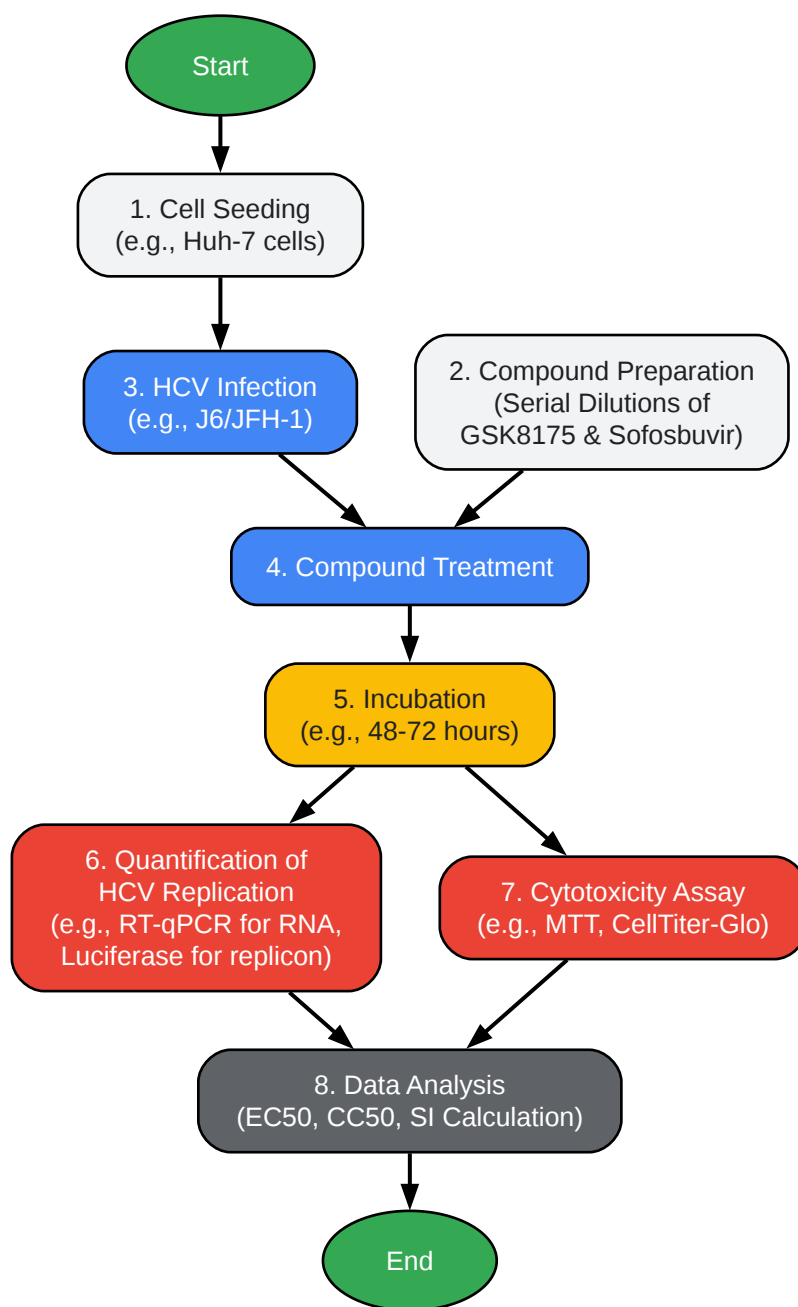
While direct head-to-head comparative studies under identical experimental conditions are not readily available in the public domain, the following table summarizes the reported in vitro activities of **GSK8175** and sofosbuvir from various sources. It is important to note that variations in cell lines, HCV genotypes, and assay methodologies can influence these values.

Compound	Target	Assay Type	HCV Genotype	EC50 / IC50	Citation
GSK8175	NS5B Polymerase	Replicon Assay	Broad-spectrum	Not specified in abstracts	
Sofosbuvir	NS5B Polymerase	Replicon Assay	Genotypes 1-4	IC50 = 20 ± 3 nM (for p0)	

Mechanism of Action and Experimental Workflow Diagrams

To visually represent the concepts discussed, the following diagrams have been generated using Graphviz (DOT language).





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